

deuruxolitinib cost-effectiveness analysis versus baricitinib ritlecitinib

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Compound Focus: Deuruxolitinib

CAS No.: 1513883-39-0

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Clinical Efficacy and Safety Profile

The table below summarizes the key efficacy and safety findings from recent network meta-analyses and clinical trials for the approved doses of each treatment.

Parameter	Deuruxolitinib (8 mg BID)	Deuruxolitinib (12 mg BID)	Baricitinib (4 mg QD)	Ritlecitinib (50 mg QD)
✓ SALT20 at 24 Weeks	31.0% [1]	40.3% [1]	~35-37%* [2]	Comparable to Baricitinib 4mg [2]
✓ SALT10 at 24 Weeks	22.5% [1]	31.6% [1]	Information missing	Information missing
Efficacy Ranking (SUCRA)	High [3] [4]	Highest [3] [4] [5]	High [3] [4]	High [4]

Parameter	Deuruxolitinib (8 mg BID)	Deuruxolitinib (12 mg BID)	Baricitinib (4 mg QD)	Ritlecitinib (50 mg QD)
Common Adverse Events	Headache, acne, upper respiratory infections, increased CPK [6] [7] [1]	Headache, acne, upper respiratory infections, increased CPK [6] [7] [1]	Upper respiratory infections, UTI, herpes zoster, elevated lipids [8]	Generally comparable safety profile [4] [2]
Safety Note	Well-tolerated; most AEs mild to moderate [7] [1]	Well-tolerated; most AEs mild to moderate [7] [1]	Tolerable; boxed warning for JAK class [8]	May have fewer AEs vs. other high-dose oral JAKis [4]

*Note: SUCRA (Surface Under the Cumulative Ranking) values indicate the relative probability of a treatment being the best; closer to 100% is better. SALT scores measure scalp hair loss (lower is better).

*Exact percentage for baricitinib not fully reported in sources; value estimated from network comparisons. [2]

Overview of Economic Evidence

A direct cost-effectiveness analysis comparing all three drugs is not yet available in the public domain. However, one study provides an initial economic comparison between two of them.

- **A Cost-per-Responder Analysis** compared **ritlecitinib** and **baricitinib** from a US perspective over a one-year horizon [9].
 - **Findings:** The analysis concluded that ritlecitinib had a lower cost per responder than baricitinib at both 24 weeks (\$45,577 vs. \$54,887) and 52 weeks (\$94,834 vs. \$107,217) [9].
 - **Implication:** This suggests that from an economic efficiency standpoint, ritlecitinib may provide better value for money compared to baricitinib when considering the cost to achieve a successful treatment response [9].
- **Evidence Gap for Deuruxolitinib:** No similar published economic studies including **deuruxolitinib** were found in the search results. A full cost-effectiveness analysis, which would evaluate the cost per quality-adjusted life year (QALY) gained, is needed for all three agents.

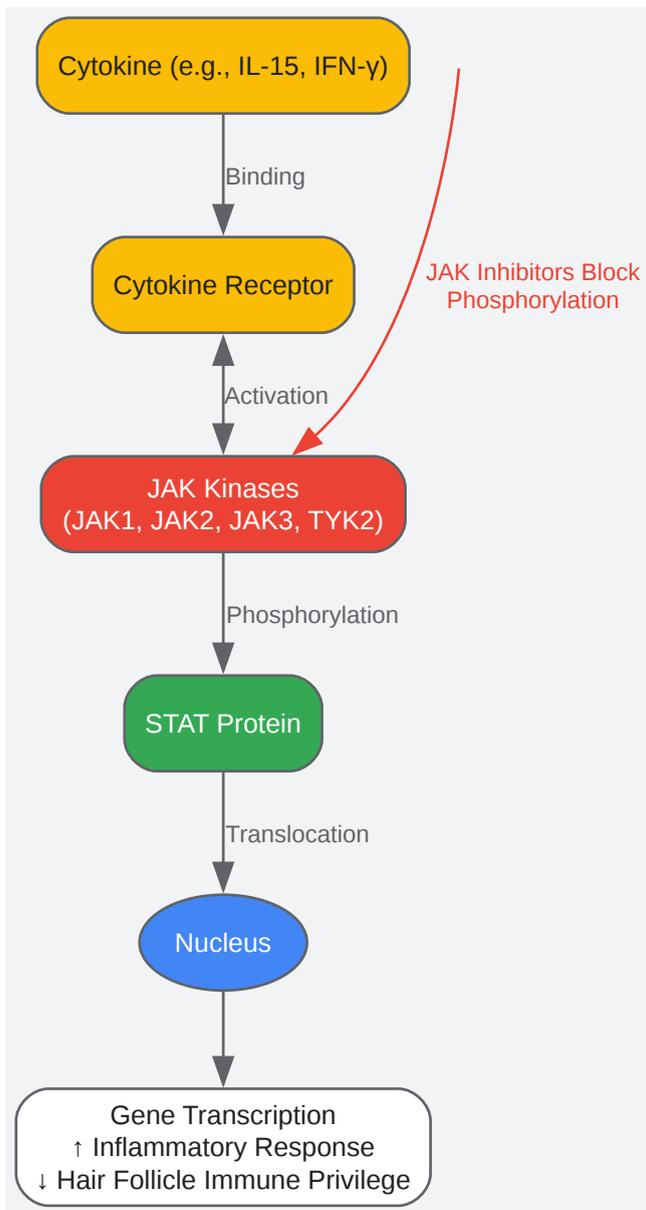
Experimental Protocols from Key Studies

To support the data in the tables, here are the methodologies from the pivotal studies and analyses cited.

- **Network Meta-Analysis (NMA) Protocol** [3] [4]
 - **Objective:** To compare the relative efficacy and safety of JAK inhibitors for alopecia areata in the absence of head-to-head trials.
 - **Data Sources:** Systematic searches of databases like PubMed, Embase, and Cochrane Central.
 - **Statistical Analysis:** Bayesian NMA models were run using Markov Chain Monte Carlo (MCMC) methods in R software. Treatments were ranked using SUCRA values for outcomes like SALT20 and SALT10.
 - **Outcomes:** The analysis produced odds ratios with 95% credible intervals for pairwise comparisons between treatments.
- **Phase 3 Clinical Trial Protocol for Deuruxolitinib (THRIVE-AA1 & AA2)** [1]
 - **Design:** Two multicenter, randomized, double-blind, placebo-controlled trials.
 - **Participants:** Adults (18-65) with $\geq 50\%$ scalp hair loss (SALT score ≥ 50).
 - **Intervention:** Patients randomized to placebo, **deuruxolitinib** 8 mg BID, or **deuruxolitinib** 12 mg BID for 24 weeks.
 - **Primary Endpoint:** Proportion of patients achieving SALT score ≤ 20 at Week 24.
- **Cost-per-Responder Analysis Protocol** [9]
 - **Model:** A decision tree model over a one-year time horizon.
 - **Perspective:** US healthcare system.
 - **Costs:** Based on Wholesale Acquisition Cost (WAC).
 - **Response Definitions:** Shorter-term: SALT30 at Weeks 18/24; Longer-term: SALT ≤ 20 at Weeks 36/52.
 - **Dosing Scenarios:** The model incorporated real-world dosing, including the option to up-titrate baricitinib from 2 mg to 4 mg for non-responders.

JAK-STAT Signaling Pathway in Alopecia Areata

The following diagram illustrates the mechanism of action for these therapies, targeting the JAK-STAT signaling pathway implicated in alopecia areata pathogenesis.



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This diagram shows the core JAK-STAT signaling pathway. Cytokine binding activates JAK kinases, which phosphorylate STAT proteins. STATs then translocate to the nucleus to drive the transcription of pro-inflammatory genes, leading to the autoimmune attack on hair follicles [6] [4]. **JAK inhibitors (deuruxolitinib, baricitinib, ritlecitinib)** work by binding to and inhibiting specific JAK enzymes, thus blocking this pathogenic signaling cascade.

- **Deuruxolitinib:** Selectively inhibits JAK1 and JAK2 [6] [7].
- **Baricitinib:** Inhibits JAK1 and JAK2 [8] [2].
- **Ritlecitinib:** Primarily inhibits JAK3 and TEC family kinases [2].

Conclusions and Research Gaps

- **Clinical Takeaway:** High-quality evidence from network meta-analyses consistently ranks **deuruxolitinib 12 mg BID as the most efficacious treatment** for achieving significant hair regrowth (SALT20 and SALT10) at 24 weeks [3] [4] [5]. All three drugs have acceptable safety profiles, with common side effects being manageable.
- **Economic Takeaway:** Preliminary economic evidence favors **ritlecitinib over baricitinib** in terms of lower cost per responder [9]. A critical **evidence gap exists for the cost-effectiveness of deuruxolitinib**, which is a crucial area for future research.

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To cite this document: Smolecule. [deuruxolitinib cost-effectiveness analysis versus baricitinib ritlecitinib]. Smolecule, [2026]. [Online PDF]. Available at:

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